

BMS-986187 stability and storage conditions

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Compound of Interest

Compound Name: BMS-986187

Cat. No.: B15620355

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BMS-986187 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **BMS-986187**, a potent and selective positive allosteric modulator (PAM) of the δ -opioid receptor.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **BMS-986187**?

A1: Solid forms of **BMS-986187**, such as lyophilized powder, should be stored under specific conditions to ensure long-term stability. For optimal preservation, it is recommended to store the compound in a desiccated environment at -20°C, which can maintain its stability for up to three years.^{[1][2]} Some suppliers suggest storage at +4°C for the solid form.^{[3][4]}

Q2: How should I store **BMS-986187** once it is dissolved in a solvent?

A2: The stability of **BMS-986187** in solution is dependent on the storage temperature. For stock solutions prepared in DMSO, it is recommended to store them protected from light.^[5] Storage at -80°C can preserve the solution for up to 6 months to a year, while storage at -20°C is suitable for shorter periods, typically around one month.^{[2][5]}

Q3: What is the recommended solvent for dissolving **BMS-986187**?

A3: **BMS-986187** is soluble in dimethyl sulfoxide (DMSO).[2][3][4] For in vitro experiments, stock solutions are typically prepared in DMSO.[3] For in vivo studies, a common vehicle is a mixture of saline and DMSO.[6]

Q4: Are there any specific handling precautions for **BMS-986187**?

A4: As with any research compound, standard laboratory safety practices should be followed. This includes wearing appropriate personal protective equipment (PPE) such as gloves, lab coats, and safety glasses. **BMS-986187** is for research use only and not for human consumption.[1][2]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Difficulty Dissolving the Compound	Insufficient solvent volume or inadequate mixing. The compound may be hygroscopic.	Use an appropriate volume of DMSO. Sonication or gentle warming (up to 60°C) can aid in dissolution. ^[5] Ensure the DMSO is anhydrous as hygroscopic DMSO can negatively impact solubility.
Precipitation of the Compound upon Dilution in Aqueous Buffer	BMS-986187 has low aqueous solubility.	When diluting a DMSO stock solution into an aqueous buffer for experiments, ensure the final DMSO concentration is kept low and compatible with your assay system. It is advisable to add the DMSO stock to the aqueous buffer with vigorous mixing.
Inconsistent Experimental Results	Potential degradation of the compound due to improper storage or handling. Multiple freeze-thaw cycles of stock solutions.	Always store stock solutions at the recommended temperatures and protect them from light. ^[5] Aliquot stock solutions into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
Unexpected Biological Activity	Incorrect concentration of the working solution.	Verify the concentration of your stock solution. Ensure accurate dilution to the final working concentration for your experiments.

Stability and Storage Conditions Summary

Form	Solvent	Storage Temperature	Storage Duration	Light Sensitivity
Lyophilized Solid	-	-20°C (desiccated)	Up to 36 months[1]	Not specified, but protection from light is good practice.
Powder	-	-20°C	Up to 3 years[2]	Not specified, but protection from light is good practice.
Powder	-	+4°C	Not specified	Not specified
Solution	DMSO	-80°C	6 months to 1 year[2][5]	Protect from light[5]
Solution	DMSO	-20°C	1 month[5]	Protect from light[5]

Experimental Protocols

Protocol for Preparation of a BMS-986187 Stock Solution

- Materials:
 - BMS-986187** (solid)
 - Anhydrous Dimethyl sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or vials
 - Calibrated pipette
- Procedure:
 - Allow the vial of solid **BMS-986187** to equilibrate to room temperature before opening to prevent condensation of moisture.

2. Weigh the desired amount of **BMS-986187** in a sterile tube.
3. Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
4. To facilitate dissolution, vortex the solution and, if necessary, sonicate or warm it gently (up to 60°C).^[5]
5. Once fully dissolved, aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles.
6. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage, protected from light.^[2]^[5]

General Protocol for a Stability-Indicating HPLC Method

This protocol provides a general framework. Specific parameters such as the column, mobile phase composition, and gradient may need to be optimized for **BMS-986187**.

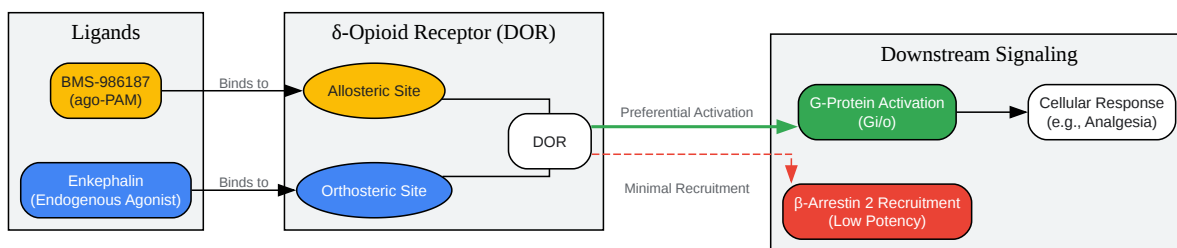
- Instrumentation:
 - High-Performance Liquid Chromatography (HPLC) system with a UV detector.
 - C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Reagents:
 - Acetonitrile (HPLC grade)
 - Water (HPLC grade)
 - Formic acid or other suitable buffer components.
- Chromatographic Conditions (Example):
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile

- Gradient: A linear gradient from 5% to 95% Mobile Phase B over 20 minutes.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: Determined by UV absorbance scan of **BMS-986187**.
- Injection Volume: 10 µL
- Procedure:
 1. Prepare a standard solution of **BMS-986187** of known concentration in a suitable solvent (e.g., DMSO or mobile phase).
 2. To assess stability, subject samples of **BMS-986187** to forced degradation conditions (e.g., acid, base, oxidation, heat, light).
 3. Inject the standard solution and the stressed samples into the HPLC system.
 4. Monitor the chromatograms for the appearance of new peaks (degradation products) and a decrease in the peak area of the parent compound (**BMS-986187**). The method should demonstrate baseline separation between the parent peak and any degradation product peaks.

Visualizations

BMS-986187 Signaling Pathway

BMS-986187 is a G-protein biased positive allosteric modulator of the δ -opioid receptor (DOR). It binds to an allosteric site on the receptor, enhancing the signaling of endogenous agonists like enkephalins. As an "ago-PAM," it can also directly activate the receptor. Its biased nature leads to preferential activation of G-protein signaling pathways over the recruitment of β -arrestin 2.

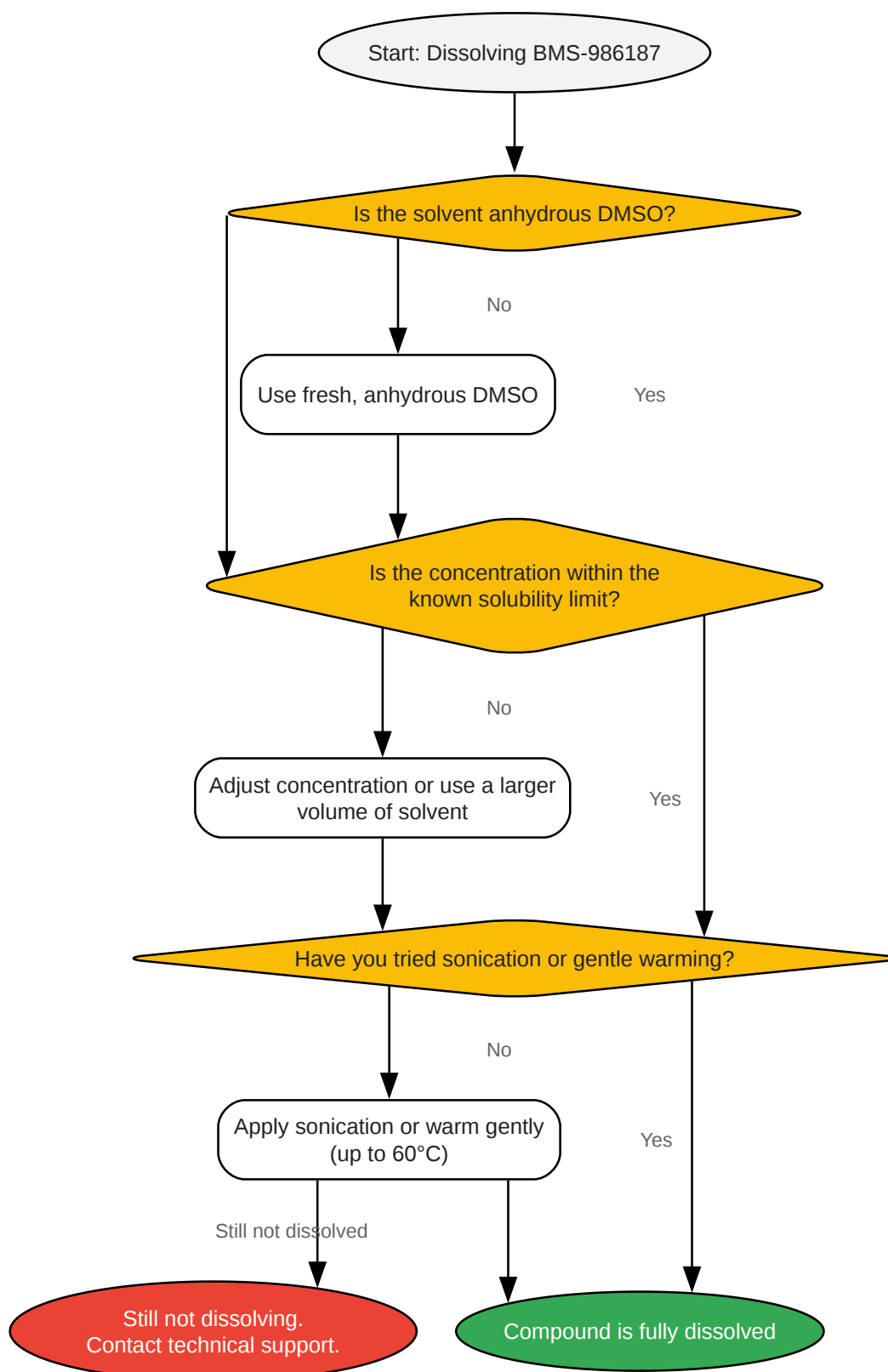


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Caption: Signaling pathway of **BMS-986187** at the δ -opioid receptor.

Troubleshooting Workflow for Solubility Issues

This workflow provides a logical sequence of steps to address common problems encountered when dissolving **BMS-986187**.



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Caption: Troubleshooting workflow for **BMS-986187** solubility issues.

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